

Personal protective equipment for handling Phloracetophenone

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Compound of Interest

Compound Name: *Phloracetophenone*

Cat. No.: *B023981*

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Essential Safety and Handling Guide for Phloracetophenone

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Phloracetophenone** (also known as 2',4',6'-Trihydroxyacetophenone), including personal protective equipment (PPE), operational procedures, and disposal plans.

Chemical and Physical Properties

A summary of the key quantitative data for **Phloracetophenone** is provided in the table below for easy reference.

Property	Value
CAS Number	480-66-0
Molecular Formula	C ₈ H ₈ O ₄
Molecular Weight	168.15 g/mol
Purity	Typically ≥98%
Appearance	Light yellow crystalline solid

Personal Protective Equipment (PPE)

When handling **Phloracetophenone**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

Recommended PPE for Handling Phloracetophenone:

Body Part	Protection	Specifications
Eyes/Face	Safety Glasses or Goggles	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. ^[1]
Skin	Protective Gloves and Clothing	Wear protective gloves and clothing to prevent skin contact. ^[2] A lab coat should be worn.
Respiratory	Respiratory Protection	Use only outdoors or in a well-ventilated area. ^[2] If dust is generated, wear a suitable respirator.

Handling and Storage Procedures

Adherence to proper handling and storage protocols is crucial for maintaining the integrity of the compound and the safety of laboratory personnel.

Step-by-Step Handling Protocol:

- **Ventilation:** Always handle **Phloracetophenone** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of dust or vapors.^[2]
- **Avoid Dust Formation:** Take care to avoid the formation of dust when transferring the solid compound.^[1]

- Personal Hygiene: Wash hands thoroughly with soap and water after handling the compound.[\[2\]](#)
- Clothing: Remove any contaminated clothing immediately and wash it before reuse.[\[2\]](#)

Storage:

Store **Phloracetophenone** in a tightly closed container in a dry and well-ventilated place.[\[2\]](#)

Keep the container away from incompatible materials such as strong oxidizing agents.[\[1\]](#)

Disposal Plan

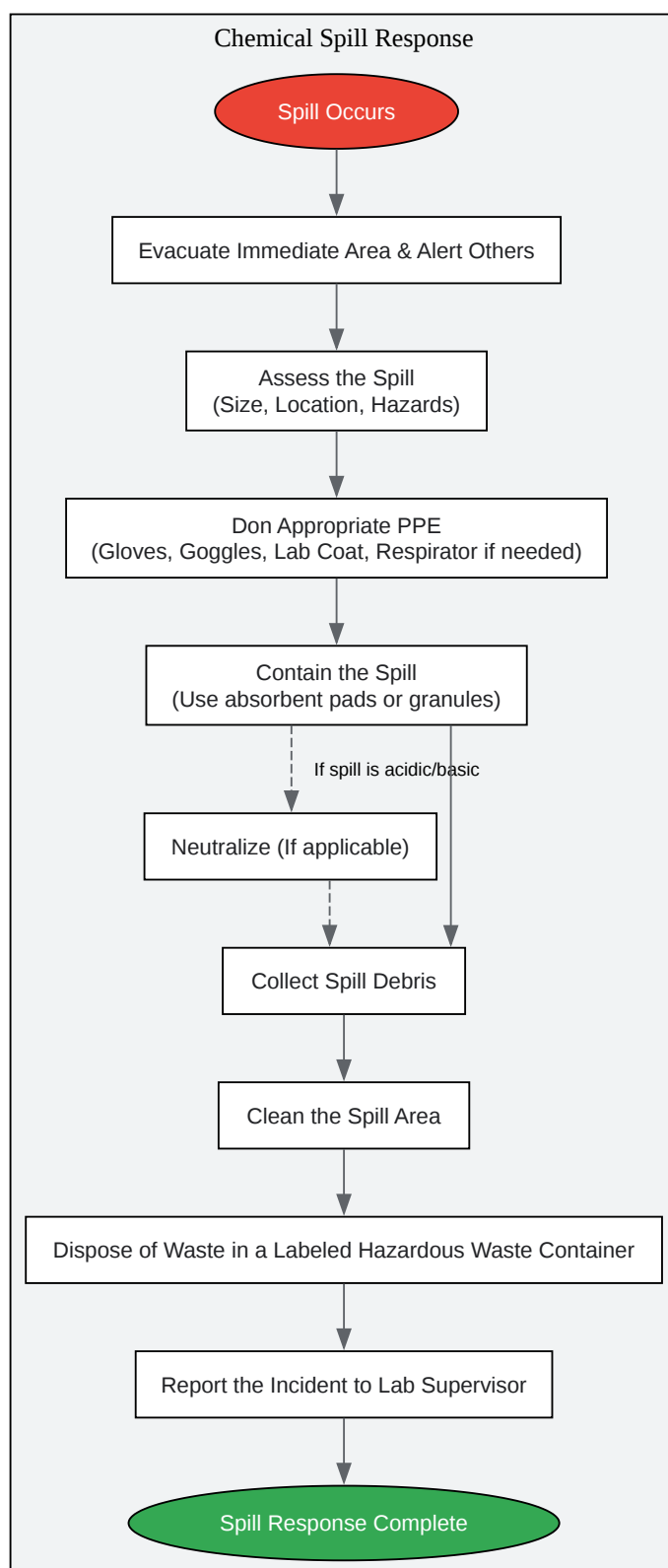
Proper disposal of **Phloracetophenone** and its containers is essential to prevent environmental contamination and comply with regulations.

Disposal Guidelines:

- Chemical Disposal: Dispose of unused or waste **Phloracetophenone** by offering surplus and non-recyclable solutions to a licensed disposal company.[\[2\]](#) Do not let the product enter drains.
- Container Disposal: Dispose of the container in accordance with local, regional, and national regulations. The container should be treated as hazardous waste unless thoroughly cleaned.
- Regulatory Compliance: All disposal activities must adhere to federal, state, and local environmental regulations.

Emergency Procedures: Chemical Spill Workflow

In the event of a chemical spill, a clear and immediate response is critical to contain the spill and mitigate any potential hazards. The following diagram outlines the procedural workflow for handling a **Phloracetophenone** spill.



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Caption: Workflow for handling a chemical spill.

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References

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